

In-Depth Technical Guide: 2'-Deoxyadenosine Monohydrate-¹⁵N₅ Safety Profile

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Compound of Interest

Compound Name: 2'-Deoxyadenosine monohydrate-¹⁵N₅

Cat. No.: B15558546

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) from the manufacturer. Safety data for the ¹⁵N₅ isotopically labeled compound is limited; therefore, this guide incorporates data from the unlabeled 2'-Deoxyadenosine monohydrate. The safety and handling precautions are expected to be largely similar.

Introduction

2'-Deoxyadenosine monohydrate-¹⁵N₅ is a stable isotope-labeled version of the naturally occurring deoxyribonucleoside, a fundamental component of DNA. Its use is prevalent in metabolic research, particularly in studies involving nucleic acid metabolism, and as an internal standard in mass spectrometry-based applications.^[1] A thorough understanding of its safety profile is crucial for safe handling and experimental design. This guide provides a comprehensive overview of the available safety data, presented in a clear and accessible format for laboratory personnel.

Quantitative Safety and Physical Data

The following table summarizes the key quantitative data extracted from various Safety Data Sheets. It is important to note that there is conflicting information regarding the GHS classification of this compound. Some suppliers classify it as "Toxic if swallowed"[2][3], while others state it is not a hazardous substance.[4] This discrepancy underscores the importance of consulting the specific SDS provided by the supplier before use.

Property	Value	Source(s)
Chemical Formula	C ₁₀ H ₁₃ ¹⁵ N ₅ O ₃ · H ₂ O	[4][5]
Molecular Weight	~274.22 g/mol (for ¹⁵ N ₅)	[3]
269.26 g/mol (for unlabeled)	[5][6]	
Appearance	White to off-white crystalline powder or solid	[5][7]
Solubility	Soluble in DMSO.[5] Soluble in hot water (33.3 mg/mL).[7]	[5][7]
Storage Temperature	2-8°C, protect from light.[2][3] [7] Recommended -20°C for long-term powder storage.[4]	[2][3][4][7]
GHS Hazard Classification	Conflicting Data: "Toxic if swallowed" (Acute Toxicity, Oral, Category 3)[2][3][6][8] OR "Not a hazardous substance or mixture"[4][5]	[2][3][4][5][6][8]
Signal Word	Conflicting Data: "Danger"[2][3] OR "Warning"[9] OR None[4]	[2][3][4][9]
Hazard Statement(s)	H301: Toxic if swallowed.[2][6] [8] H302: Harmful if swallowed. [9]	[2][6][8][9]

Experimental Protocols & Handling

Detailed experimental protocols for determining the toxicological properties of 2'-Deoxyadenosine monohydrate-¹⁵N₅ are not publicly available in the reviewed safety data sheets. The information provided is generally procedural for safe handling.

First Aid Measures

Standard first aid measures are recommended:

- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Hazardous Combustion Products: Carbon oxides (CO, CO₂) and nitrogen oxides are expected.[\[5\]](#)

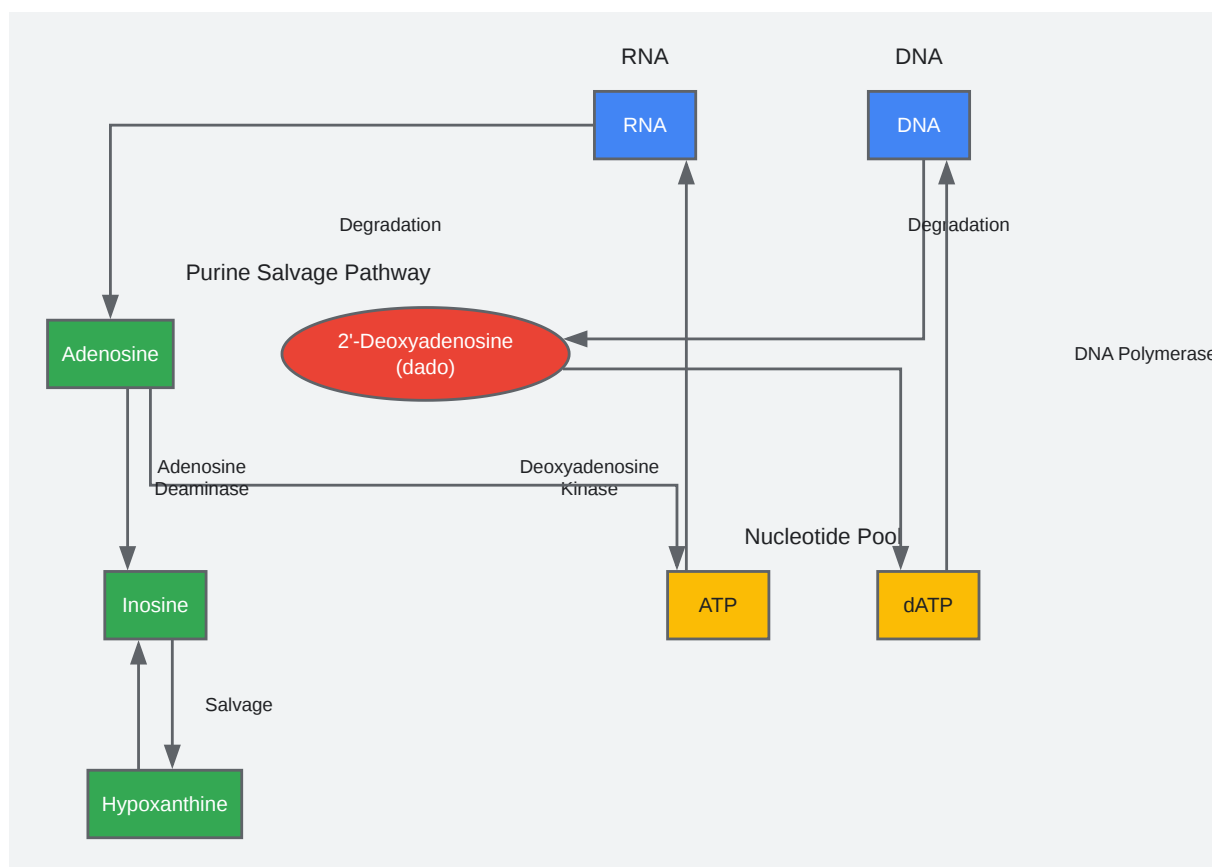
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[\[2\]](#)
- Skin Protection: Wear protective gloves and a lab coat.[\[2\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated.[\[5\]](#)

Mandatory Visualizations

Biological Pathway

2'-Deoxyadenosine is a key intermediate in the purine salvage pathway, a critical process for nucleotide synthesis. The diagram below illustrates its position within this metabolic pathway.

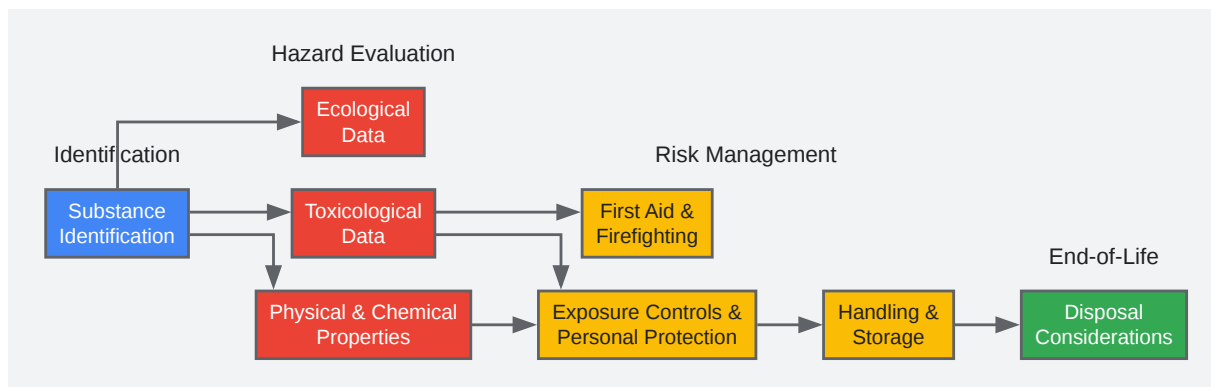


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Caption: Role of 2'-Deoxyadenosine in the Purine Salvage Pathway.

Experimental Workflow: Hazard Assessment Logic

The following diagram illustrates a generalized workflow for assessing the hazards of a chemical substance, as reflected in the structure of a Safety Data Sheet.



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Caption: Generalized workflow for chemical hazard assessment.

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